

Technical Guide: Safe Handling and Utilization of 4-(2,5-Difluorophenoxy)benzaldehyde

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Compound of Interest

Compound Name:	4-(2,5-difluorophenoxy)benzaldehyde
CAS No.:	959235-89-3
Cat. No.:	B6149880

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Executive Summary

This guide provides a comprehensive technical framework for the safe handling, storage, and experimental application of **4-(2,5-difluorophenoxy)benzaldehyde** (CAS: 959235-89-3). As a fluorinated aromatic aldehyde, this compound serves as a critical intermediate in the synthesis of agrochemicals and pharmaceutical active ingredients (APIs), particularly where metabolic stability via fluorination is required.

While structurally robust, the aldehyde functionality combined with the lipophilic fluorinated ether moiety presents specific handling challenges regarding oxidation sensitivity and potential bioavailability. This document outlines self-validating protocols to ensure operator safety and data integrity.

Chemical Identity & Physicochemical Profile[1][2][3][4][5]

Understanding the physical state and reactivity profile is the first step in risk mitigation.

Parameter	Specification
Chemical Name	4-(2,5-Difluorophenoxy)benzaldehyde
CAS Number	959235-89-3
Molecular Formula	C ₁₃ H ₈ F ₂ O ₂
Molecular Weight	234.20 g/mol
Physical State	Off-white to pale yellow solid (or viscous oil depending on purity)
Solubility	Soluble in DCM, THF, Ethyl Acetate; Insoluble in water
Reactivity	Susceptible to auto-oxidation (Aldehyde Carboxylic Acid)
Storage	2–8°C, Inert Atmosphere (Argon/Nitrogen)

Hazard Assessment & Toxicology (GHS)

Based on structural analogs (fluorinated benzaldehydes and diphenyl ethers), the following GHS classifications are applied as a baseline safety standard.

Signal Word:WARNING

Hazard Class	H-Code	Hazard Statement
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
STOT - SE	H335	May cause respiratory irritation.[1]
Aquatic Toxicity	H411	Toxic to aquatic life with long-lasting effects (Predicted).

Toxicological Insight: The presence of the 2,5-difluorophenoxy moiety increases lipophilicity (LogP ~3.5), facilitating dermal absorption. Unlike simple benzaldehyde, the fluorinated ether linkage is metabolically stable, potentially prolonging systemic retention if absorbed.

Strategic Handling & Engineering Controls

Safety is not just about PPE; it is about engineering out the risk. The following hierarchy of controls must be implemented.

Engineering Controls

- **Primary Containment:** All weighing and transfer operations must be conducted within a certified chemical fume hood with a face velocity of 0.5 m/s (100 fpm).
- **Inertion:** Due to the aldehyde's sensitivity to oxidation, handle under a blanket of nitrogen or argon.
- **Static Control:** Use anti-static weighing boats and ground all glass vessels, as organic solids can generate static charges leading to dispersion or ignition (if solvent vapors are present).

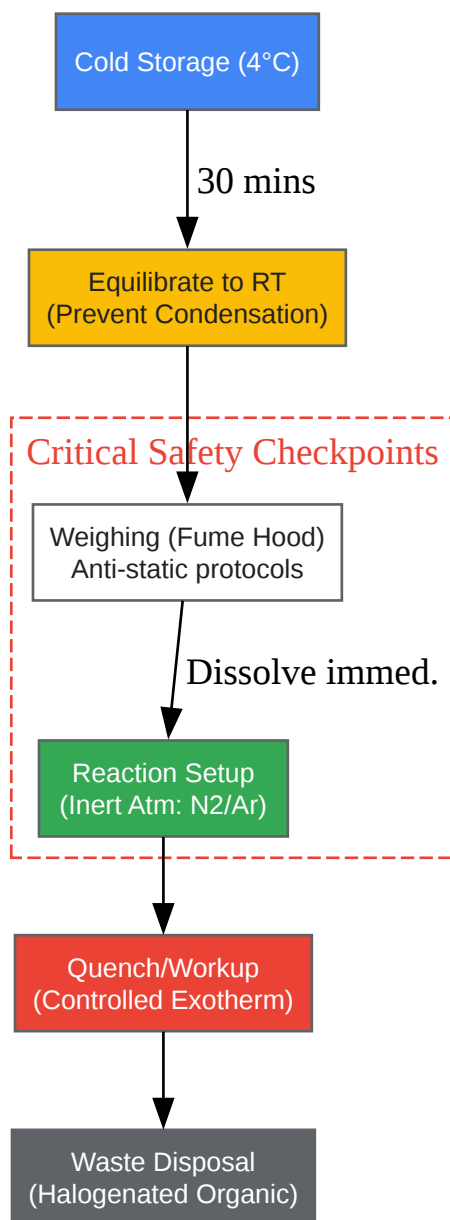
Personal Protective Equipment (PPE) Matrix

Body Part	Protection Level	Material Specification
Hands	Double Gloving	Inner: Nitrile (4 mil) Outer: Nitrile (Extended Cuff, 8 mil) or Butyl Rubber for prolonged solvent exposure.
Eyes	Impact/Splash	Chemical Safety Goggles (ANSI Z87.1). Face shield required if handling >10g in solution.
Respiratory	Vapor/Particulate	If fume hood is unavailable (NOT RECOMMENDED), use a half-mask respirator with OV/P100 cartridges.
Body	Dermal Barrier	Lab coat (Nomex/Cotton blend preferred). Tyvek sleeves for scale-up operations.

Experimental Protocols & Workflow

Diagram: Safe Handling Workflow

The following directed graph illustrates the critical decision points and flow from storage to reaction.



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Figure 1: Operational workflow emphasizing thermal equilibration and inert handling to prevent degradation and exposure.

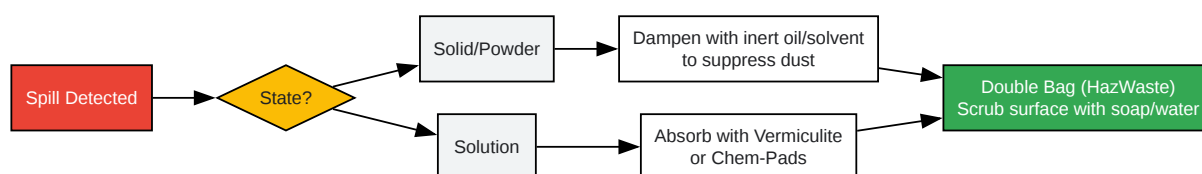
Reaction Setup Protocol (Standard Operating Procedure)

Objective: Use of **4-(2,5-difluorophenoxy)benzaldehyde** in a reductive amination or nucleophilic addition.

- Equilibration: Remove the container from the refrigerator and allow it to warm to room temperature inside a desiccator or sealed bag. Causality: Opening a cold bottle introduces atmospheric moisture, which hydrates the aldehyde and accelerates oxidation.
- Solvent Degassing: Sparge the reaction solvent (e.g., DCM, THF) with nitrogen for 15 minutes prior to dissolution.
- Charging:
 - Place the reaction vessel under a positive pressure of nitrogen.
 - Add the solid aldehyde quickly via a powder funnel.
 - Rinse the funnel immediately with the degassed solvent.
- Monitoring: Monitor reaction progress via TLC (UV active) or LC-MS. Note: The aldehyde proton is distinct (~10 ppm) in NMR; its disappearance confirms conversion.

Emergency Response Protocols

Spill Management Decision Tree



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Figure 2: Logic flow for mitigating spills, prioritizing dust suppression for solids.

First Aid Measures

- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen. The fluorine substitution may cause delayed pulmonary irritation.

- Skin Contact: Wash with soap and water for 15 minutes. Do not use organic solvents (ethanol/acetone) to clean skin, as they enhance the transdermal transport of the fluorinated compound.
- Eye Contact: Rinse with water for 15 minutes, lifting eyelids. Consult an ophthalmologist.

Waste Management

Disposal must comply with local environmental regulations (e.g., RCRA in the US).

- Classification: Halogenated Organic Solvent Waste.
- Segregation: Do not mix with strong oxidizers or acids.
- Labeling: Must be clearly labeled "Contains Fluorinated Aromatics."
- Destruction: High-temperature incineration with flue gas scrubbing (to capture HF) is the required method for fluorinated organics.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CAS 959235-89-3. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Occupational Safety and Health Standards: Toxic and Hazardous Substances (29 CFR 1910.1200). Retrieved from [\[Link\]](#)
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Sources

- [1. carlroth.com \[carlroth.com\]](https://www.carlroth.com)
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